

structural analysis of 2'-Deoxy-2'-fluoro-L-uridine oligonucleotides

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Compound of Interest

Compound Name: 2'-Deoxy-2'-fluoro-L-uridine

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An In-depth Technical Guide on the Structural Analysis of **2'-Deoxy-2'-fluoro-L-uridine** Oligonucleotides

For Researchers, Scientists, and Drug Development Professionals

Introduction

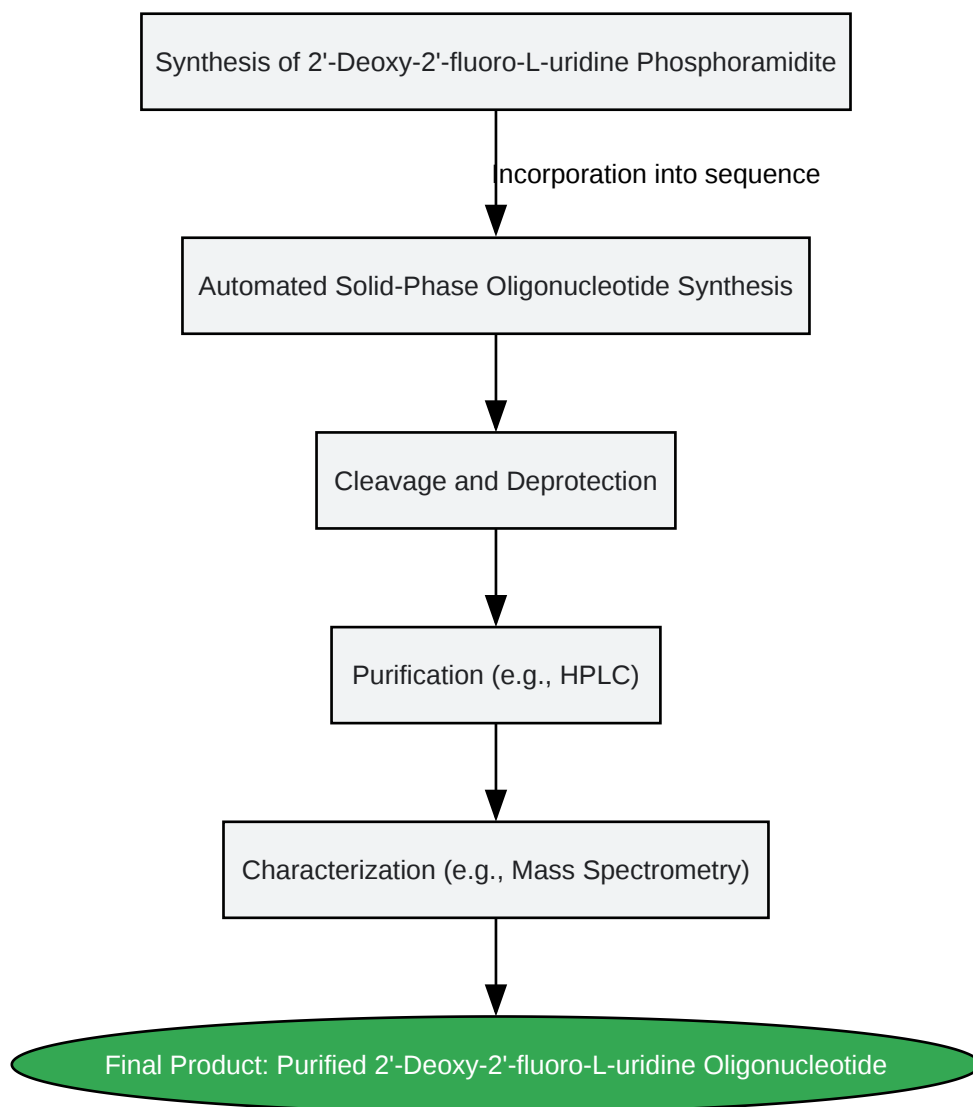
The field of oligonucleotide therapeutics is rapidly advancing, with chemically modified nucleotides playing a pivotal role in the development of biostable and effective drug candidates. Among these, L-oligonucleotides, the synthetic enantiomers of natural D-nucleic acids, have garnered significant interest. Their inverted chirality confers remarkable resistance to degradation by cellular nucleases, a critical attribute for in vivo applications. This guide focuses on a specific and promising modification: the incorporation of **2'-Deoxy-2'-fluoro-L-uridine** into oligonucleotides. This modification has been shown to further enhance the stability of L-oligonucleotides, making them highly attractive for various therapeutic and diagnostic applications.^{[1][2][3]} This document provides a comprehensive overview of the synthesis, structural analysis, and biophysical properties of **2'-Deoxy-2'-fluoro-L-uridine** oligonucleotides.

Synthesis of 2'-Deoxy-2'-fluoro-L-uridine Oligonucleotides

The synthesis of oligonucleotides incorporating **2'-Deoxy-2'-fluoro-L-uridine** begins with the chemical synthesis of the corresponding phosphoramidite building block. This is a crucial step that enables the subsequent automated solid-phase synthesis of the desired oligonucleotide sequences.

A common synthetic route starts from a commercially available L-ribose derivative. The key steps involve the introduction of the fluorine atom at the 2'-position of the sugar moiety, protection of the 5'-hydroxyl group with a dimethoxytrityl (DMT) group, and phosphitylation of the 3'-hydroxyl group to yield the final phosphoramidite monomer. This monomer can then be used in standard solid-phase oligonucleotide synthesis protocols.^{[3][4]}

Below is a generalized workflow for the synthesis and purification of these modified oligonucleotides.





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